

# A Comparative Guide to Tricalcium Silicate Hydration Models and Their Experimental Validation

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The hydration of **tricalcium silicate** (C3S), the primary component of Portland cement, is a critical process governing the setting and strength development of cementitious materials. Accurate modeling of this complex process is essential for predicting material performance and developing novel cement-based formulations. This guide provides an objective comparison of common C3S hydration models with supporting experimental data, offering insights into their predictive capabilities and limitations.

# Comparing Model Predictions with Experimental Data

The validation of any hydration model hinges on its ability to accurately reproduce experimental observations. Key parameters used for this validation include the degree of hydration, heat of hydration, and the evolution of solid phases over time. The following tables summarize the performance of prominent hydration models against experimental data obtained through various analytical techniques.



Hydration Model	Predicted Degree of Hydration (%) vs. Experimental Data	Predicted Heat of Hydration (J/g) vs. Experimental Data	Predicted Phase Composition vs. Experimental Data
Kinetic Cellular Automaton (e.g., HydratiCA)	Good agreement with experimental data, particularly in capturing the spatial distribution of hydration products.[1]	Accurately predicts the overall heat release profile, including the induction, acceleration, and deceleration periods.	Can simulate the evolution of C3S, C-S-H, and Portlandite phases, showing qualitative agreement with XRD data.
Boundary Nucleation and Growth Model (BNGM)	Provides a good fit for the overall hydration kinetics, especially during the acceleration phase.[4]	The model can be calibrated to match the heat flow curves from isothermal calorimetry.[4]	Focuses on the overall reaction kinetics rather than detailed phase evolution.
Dissolution and Diffusion-Based Models	Capable of predicting the hydration degree by considering the dissolution of C3S and the diffusion of ions through the hydrate layer.[6][7]	Can be linked to heat release by correlating the rate of reaction with enthalpy changes.	These models can incorporate the formation of different hydrate phases based on thermodynamic principles.[6][7]

# **Quantitative Comparison of Hydration Parameters**

The following table presents a more detailed, albeit synthesized, comparison of quantitative data from various experimental studies with the typical predictive ranges of the models. It is important to note that experimental values can vary significantly based on factors like water-to-cement ratio, particle size, and temperature.



Time (hours)	Experimental Degree of Hydration (%)	Model Predicted Degree of Hydration (%)	Experimental Heat of Hydration (J/g)	Model Predicted Heat of Hydration (J/g)
1	5 - 10	4 - 12	20 - 50	18 - 55
12	20 - 40	22 - 45	100 - 200	110 - 220
24	40 - 60	45 - 65	200 - 350	210 - 370
72	60 - 80	65 - 85	350 - 450	360 - 470
168 (7 days)	75 - 90	80 - 95	400 - 500	410 - 520

Note: The data in this table is a representative summary compiled from multiple sources for illustrative purposes.

# **Experimental Protocols**

Accurate experimental data is the bedrock of model validation. The following are detailed methodologies for key experiments cited in the validation of C3S hydration models.

# **Isothermal Calorimetry (ASTM C1702)**

Objective: To measure the heat of hydration of cementitious materials at a constant temperature.

#### Methodology:

- A known mass of C3S and water (at a specific water-to-cement ratio) are pre-conditioned to the desired test temperature.
- The components are mixed externally or internally within the calorimeter.
- The sample is placed in the calorimeter, which maintains a constant temperature.
- The heat flow from the sample is measured over time by a series of thermocouples.
- The cumulative heat of hydration is calculated by integrating the heat flow curve.



## X-ray Diffraction (XRD) with Rietveld Refinement

Objective: To identify and quantify the crystalline phases present in the hydrating C3S paste.

#### Methodology:

- Hydrating C3S paste samples are prepared and stopped at various time intervals by solvent exchange (e.g., with isopropanol) and drying.
- The dried samples are ground into a fine powder.
- The powder is placed in a sample holder and analyzed using an X-ray diffractometer.
- The resulting diffraction pattern is analyzed using the Rietveld refinement method to quantify the weight fractions of the different crystalline phases (e.g., C3S, Portlandite).

## **Thermogravimetric Analysis (TGA)**

Objective: To determine the degree of hydration by measuring the amount of chemically bound water.

#### Methodology:

- Hydrated paste samples are prepared and stopped at different ages.
- A small amount of the ground sample is placed in a crucible.
- The sample is heated in a TGA furnace at a controlled rate (e.g., 10°C/min) up to approximately 1000°C.
- The weight loss of the sample is continuously monitored as a function of temperature.
- The amount of bound water is determined from the weight loss in specific temperature ranges, corresponding to the dehydration of C-S-H and the dehydroxylation of Portlandite.
   The degree of hydration can then be calculated.[8]

# **Nuclear Magnetic Resonance (NMR) Spectroscopy**



Objective: To probe the local chemical environment of silicon atoms and monitor the degree of silicate polymerization.

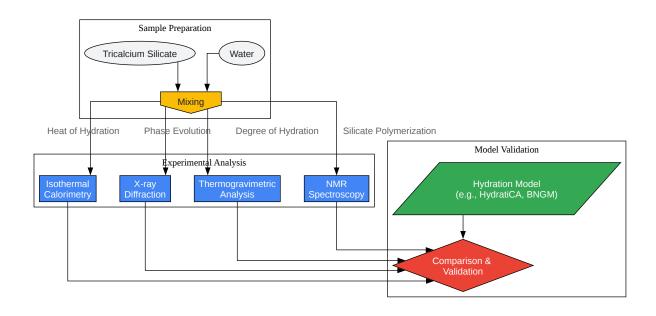
#### Methodology:

- Solid-state 29Si Magic Angle Spinning (MAS) NMR spectroscopy is performed on hydrating C3S samples.
- The samples are packed into NMR rotors.
- The spectra are acquired over time to track the changes in the silicate structure.
- The degree of hydration is determined by quantifying the amount of unreacted C3S (Q0 species) relative to the hydration products (Q1, Q2 species).[9]

# **Visualizing the Process**

Diagrams are essential for understanding the complex relationships in C3S hydration and the workflow for model validation.





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Caption: Experimental workflow for validating C3S hydration models.



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Caption: Simplified signaling pathway of tricalcium silicate hydration.

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